

Application of CHIR99021 in Organoid Cultures: A Detailed Guide

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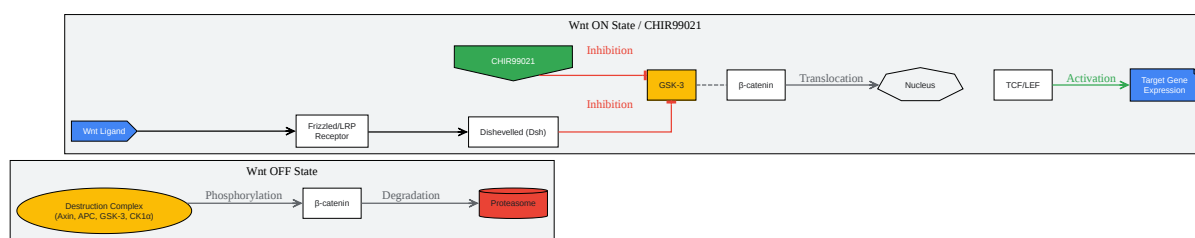
Introduction

CHIR99021, a potent and highly selective small molecule inhibitor of glycogen synthase kinase 3 (GSK-3), has become an indispensable tool in the field of stem cell biology and organoid research.^{[1][2]} By inhibiting GSK-3, CHIR99021 effectively activates the canonical Wnt/ β -catenin signaling pathway, a critical pathway involved in regulating cell proliferation, differentiation, and self-renewal in various tissues.^{[1][2][3]} This application note provides a comprehensive overview of the use of CHIR99021 in the generation and maintenance of diverse organoid models, including detailed protocols and quantitative data to guide researchers in their experimental design.

Mechanism of Action: Wnt/ β -catenin Pathway Activation

The canonical Wnt signaling pathway is crucial for embryonic development and adult tissue homeostasis.^{[2][4]} In the absence of a Wnt ligand, a destruction complex, which includes GSK-3, phosphorylates β -catenin, targeting it for proteasomal degradation.^{[1][2]} The binding of Wnt to its receptor complex inhibits the destruction complex, leading to the accumulation of β -catenin in the cytoplasm.^{[1][5]} This stabilized β -catenin then translocates to the nucleus, where it acts as a transcriptional coactivator for TCF/LEF transcription factors, promoting the expression of Wnt target genes involved in cell proliferation and stem cell maintenance.^{[1][4][6]}

CHIR99021 mimics the effect of Wnt signaling by directly inhibiting GSK-3, thereby preventing the phosphorylation and degradation of β -catenin.[1][2] This leads to the constitutive activation of the Wnt pathway, which is essential for the initiation and expansion of organoids from both pluripotent stem cells (PSCs) and adult stem cells (ASCs).



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Caption: Wnt/ β -catenin signaling pathway and the role of CHIR99021.

Applications of CHIR99021 in Organoid Cultures

CHIR99021 is a key component in the culture media for a wide range of organoid types, where it plays a crucial role in different stages of organoid development.

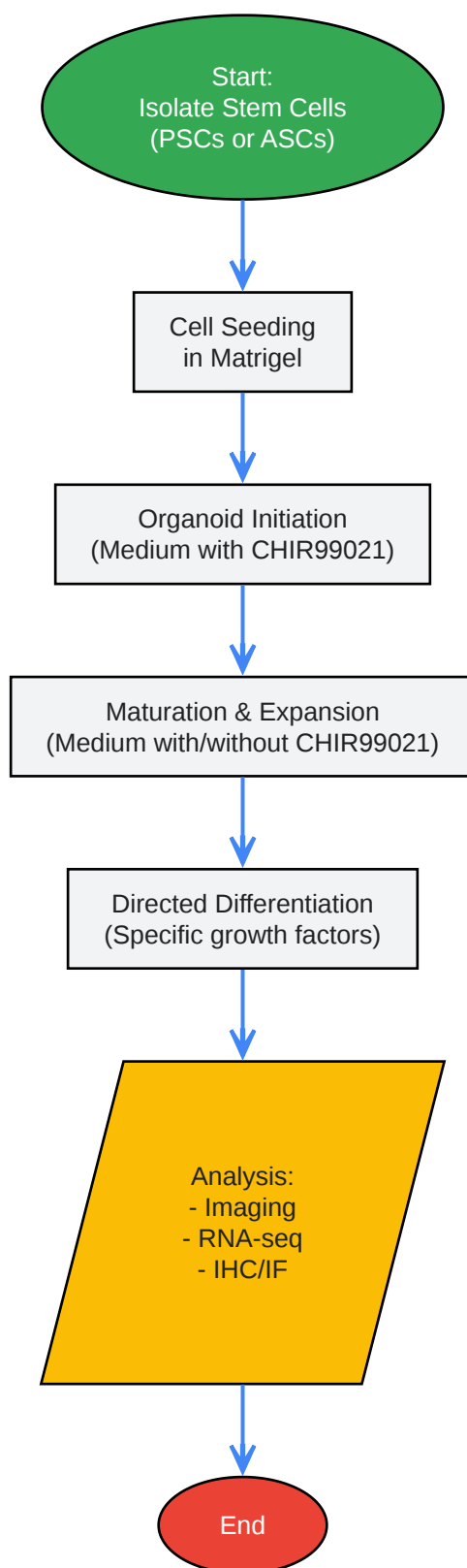
Data Summary: CHIR99021 in Various Organoid Cultures

Organoid Type	Cell Source	Application	Concentration (μM)	Duration	Observed Effects
Cerebral	hiPSCs	Neuronal Differentiation	1 - 10	From Day 14 onwards	Dose-dependent effects on organoid size, apoptosis, proliferation, and differentiation. 1 μM increased organoid size, cell survival, and neuronal migration. 10 μM decreased organoid size and proliferation. [5] [7] [8]
Intestinal	Mouse Intestinal Crypts	Stem Cell Self-Renewal & Proliferation	3 - 10	Continuous	Promoted proliferation of crypt cells, increased organoid size, and maintained Lgr5+ stem cell self-renewal. [9] [10]

Liver	hiPSCs	Definitive Endoderm Differentiation	3 - 4	24 - 72 hours	Essential for inducing definitive endoderm, a critical step in liver organoid formation. [11] [12] [13]
Liver	Mouse Liver Progenitors	Long-term Expansion	3	Continuous	Maintained liver organoids in a bipotential state with enhanced capacity for hepatocyte differentiation. [14]
Kidney	hPSCs	Induction of Posterior Primitive Streak	High concentration (not specified)	1 hour pulse, then 3-4 days	Induces posterior primitive streak and is critical for nephron formation. [15]
Alveolar	Fetal Lung Progenitors	Proliferation and Maturation	Not specified	Not specified	Promoted fetal lung progenitor proliferation and maturation of alveolar epithelial cells. [16]

Experimental Protocols

General Experimental Workflow for Organoid Culture using CHIR99021



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Caption: General workflow for organoid culture using CHIR99021.

Protocol 1: Generation of Human Cerebral Organoids

This protocol is adapted from studies demonstrating the dose-dependent effects of CHIR99021 on cerebral organoid development.^{[5][7][8]}

Materials:

- Human induced pluripotent stem cells (hiPSCs)
- iPSC culture medium
- Embryoid body (EB) formation medium
- Neural induction medium
- Neuronal differentiation medium
- CHIR99021 (stock solution in DMSO)
- Dual SMAD inhibitors (e.g., SB431542 and Noggin)
- Ultra-low attachment 96-well plates
- Matrigel

Procedure:

- **EB Formation:** Dissociate hiPSCs into single cells and seed in ultra-low attachment 96-well plates in EB formation medium to form embryoid bodies.
- **Neural Induction:** After 4-6 days, transfer EBs to neural induction medium containing dual SMAD inhibitors.
- **Neuronal Differentiation with CHIR99021:** On day 14, transfer the neuroectodermal tissues to neuronal differentiation medium.
- **CHIR99021 Treatment:** Supplement the culture medium with CHIR99021 at the desired concentration (e.g., 1 μ M or 10 μ M). The vehicle (DMSO) should be used as a control.^[5]

- Maturation: Continue to culture the organoids, changing the medium every 2-3 days. Organoids can be maintained for several months for further analysis.

Protocol 2: Culture of Mouse Intestinal Organoids

This protocol is based on methods for the robust expansion of Lgr5+ intestinal stem cells.[\[9\]](#)
[\[10\]](#)[\[17\]](#)

Materials:

- Mouse small intestine
- Chelating buffer (e.g., EDTA in PBS)
- Advanced DMEM/F12 medium
- Matrigel
- Growth factors: EGF, Noggin, R-spondin1
- CHIR99021
- ROCK inhibitor (Y-27632)

Procedure:

- Crypt Isolation: Isolate intestinal crypts from the mouse small intestine using a chelating buffer.
- Seeding in Matrigel: Resuspend the isolated crypts in Matrigel and plate as domes in a pre-warmed culture plate.
- Organoid Culture: After Matrigel polymerization, add intestinal organoid culture medium containing EGF, Noggin, R-spondin1, and 3-10 μ M CHIR99021.[\[9\]](#)[\[10\]](#)
- Maintenance: Change the medium every 2-3 days. For initial recovery after passaging, supplement the medium with a ROCK inhibitor.[\[9\]](#)

- **Passaging:** Passage organoids every 7-10 days by mechanically disrupting them and replating in fresh Matrigel.

Protocol 3: Differentiation of hiPSCs into Liver Organoids

This protocol outlines the initial steps of liver organoid formation, where CHIR99021 is critical for definitive endoderm induction.[\[11\]](#)[\[12\]](#)[\[13\]](#)

Materials:

- hiPSCs
- Definitive endoderm (DE) differentiation medium (e.g., RPMI 1640 with B27 supplement)
- Activin A
- CHIR99021
- Matrigel-coated plates

Procedure:

- **hiPSC Seeding:** Seed hiPSCs on Matrigel-coated plates.
- **DE Induction:** Once the cells reach the appropriate confluency, replace the medium with DE differentiation medium supplemented with Activin A and 3-4 μ M CHIR99021 for the first 24-48 hours.[\[12\]](#)[\[13\]](#)
- **Further Differentiation:** Following the initial CHIR99021 treatment, continue the differentiation process by changing to a medium containing Activin A and other specific growth factors as required by the specific protocol.
- **Organoid Formation:** The differentiated cells will subsequently be guided through further stages of hepatic specification and will self-assemble into 3D liver organoids.

Conclusion

CHIR99021 is a powerful and essential small molecule for the successful culture of a wide variety of organoids. Its ability to robustly activate the Wnt/ β -catenin signaling pathway makes it a cornerstone in protocols for organoid initiation, proliferation, and differentiation. The provided data and protocols offer a solid foundation for researchers to incorporate CHIR99021 into their organoid-based research, paving the way for advancements in developmental biology, disease modeling, and regenerative medicine. It is important to note that the optimal concentration and duration of CHIR99021 treatment can be organoid- and application-specific, and therefore empirical optimization is often necessary.

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References

- 1. reprocell.com [reprocell.com]
- 2. agscientific.com [agscientific.com]
- 3. stemcell.com [stemcell.com]
- 4. Frontiers | A Highly Selective GSK-3 β Inhibitor CHIR99021 Promotes Osteogenesis by Activating Canonical and Autophagy-Mediated Wnt Signaling [frontiersin.org]
- 5. GSK3 β inhibitor CHIR 99021 modulates cerebral organoid development through dose-dependent regulation of apoptosis, proliferation, differentiation and migration | PLOS One [journals.plos.org]
- 6. A Highly Selective GSK-3 β Inhibitor CHIR99021 Promotes Osteogenesis by Activating Canonical and Autophagy-Mediated Wnt Signaling - PMC [pmc.ncbi.nlm.nih.gov]
- 7. GSK3 β inhibitor CHIR 99021 modulates cerebral organoid development through dose-dependent regulation of apoptosis, proliferation, differentiation and migration | PLOS One [journals.plos.org]
- 8. GSK3 β inhibitor CHIR 99021 modulates cerebral organoid development through dose-dependent regulation of apoptosis, proliferation, differentiation and migration - PMC [pmc.ncbi.nlm.nih.gov]
- 9. Intestinal organoid co-culture protocol to study cell competition in vitro - PMC [pmc.ncbi.nlm.nih.gov]

- 10. Niche-independent high-purity cultures of Lgr5+ intestinal stem cells and their progeny - PMC [pmc.ncbi.nlm.nih.gov]
- 11. Generation of multi-cellular human liver organoids from pluripotent stem cells - PMC [pmc.ncbi.nlm.nih.gov]
- 12. biorxiv.org [biorxiv.org]
- 13. The Optimization of a Protocol for the Directed Differentiation of Induced Pluripotent Stem Cells into Liver Progenitor Cells and the Delivery of Transgenes | MDPI [mdpi.com]
- 14. Generation of liver bipotential organoids with a small-molecule cocktail - PMC [pmc.ncbi.nlm.nih.gov]
- 15. Generating kidney organoids from human pluripotent stem cells - PMC [pmc.ncbi.nlm.nih.gov]
- 16. researchgate.net [researchgate.net]
- 17. StarrLab - Intestinal Organoid Culture [sites.google.com]
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